Chan-Lam coupling applications of (E)-(3-Chlorostyryl)boronic acid

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Compound of Interest

Compound Name:	*(E)-(3-Chlorostyryl)boronic acid*
CAS No.:	*1258237-13-6; 214907-21-8*
Cat. No.:	*B2463989*

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An Application Guide to the Chan-Lam Coupling of **(E)-(3-Chlorostyryl)boronic Acid**

Prepared for: Researchers, Scientists, and Drug Development Professionals From the Desk of: The Senior Application Scientist

This document provides a comprehensive technical guide on the application of **(E)-(3-Chlorostyryl)boronic acid** in Chan-Lam cross-coupling reactions. It is designed to move beyond simple procedural lists, offering in-depth scientific context, field-proven protocols, and the rationale behind critical experimental choices. Our objective is to empower researchers to effectively utilize this versatile building block for the synthesis of complex molecules, particularly those with applications in medicinal chemistry and materials science.

Introduction: The Strategic Value of the Chan-Lam Coupling

The formation of carbon-heteroatom bonds is a cornerstone of modern organic synthesis, essential for constructing the core scaffolds of countless pharmaceutical agents and functional materials.[1][2] The Chan-Lam coupling, also known as the Chan-Evans-Lam reaction, has

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emerged as a powerful and practical tool for this purpose.[3][4][5] It facilitates the copper-catalyzed cross-coupling of boronic acids with N-H, O-H, and S-H containing nucleophiles to form C-N, C-O, and C-S bonds, respectively.

What distinguishes the Chan-Lam coupling is its operational simplicity and mild reaction conditions.[6][7][8] Unlike many palladium-catalyzed alternatives, it can often be performed at room temperature, open to the air, and without the need for strong bases or rigorously anhydrous solvents, making it a highly accessible and environmentally benign method.[9][10]

(E)-(3-Chlorostyryl)boronic acid is a particularly valuable substrate for this transformation. Its styrenyl backbone allows for the synthesis of stilbene-like structures, a motif found in a variety of biologically active compounds, including the well-known antioxidant resveratrol and its analogues, which have been investigated for potent anti-cancer properties.[11][12][13][14][15] This guide will detail the principles and practice of applying this specific vinylboronic acid in Chan-Lam couplings to generate valuable N-styryl, O-styryl, and S-styryl compounds.

Section 1: Core Principles and Mechanism

The Chan-Lam reaction is an oxidative coupling process.[6] The generally accepted mechanism, while complex and subject to substrate-specific variations, proceeds through a Cu(I)/Cu(II) or Cu(II)/Cu(III) catalytic cycle. The key steps are outlined below.

The Catalytic Cycle:

- Ligand Exchange/Coordination: The nucleophile (e.g., an amine, R_2NH) coordinates to the Cu(II) salt (often $Cu(OAc)_2$), typically displacing an acetate ligand. The presence of a base is crucial here to deprotonate the nucleophile, increasing its nucleophilicity and facilitating coordination.

- Transmetalation: The organoboronic acid transfers its organic moiety—in this case, the (E)-(3-chlorostyryl) group—to the copper center, forming a copper-vinyl intermediate.

- Reductive Elimination: The C-heteroatom bond is formed as the vinyl group and the nucleophile reductively eliminate from a transient Cu(III) intermediate.[3] This step regenerates a Cu(I) species.

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- Oxidation: The Cu(I) species is re-oxidized to the active Cu(II) state, often by atmospheric oxygen, allowing the catalytic cycle to continue.[6][7]

Caption: Generalized catalytic cycle of the Chan-Lam coupling.

Section 2: Application Notes for (E)-(3-Chlorostyryl)boronic Acid

Key Substrate Considerations:

- Vinylboronic Acid Reactivity: As a vinylboronic acid, this substrate allows for the direct stereoretentive formation of a C(sp^2)-heteroatom bond, preserving the (E)-alkene geometry. This is a mild and efficient route to access vinylated compounds compared to other methods.[8][16]

- Electronic Effects: The chlorine atom at the 3-position is an electron-withdrawing group. This can influence the electronic properties of the resulting stilbene-like product and may slightly alter the reactivity of the boronic acid in the transmetalation step.

- Potential Products and Their Significance:

  - N-Styryl Heterocycles: Coupling with N-H containing heterocycles (e.g., imidazoles, benzothiazoles, pyrazoles) yields N-vinylated products. N-aryl and N-vinyl imidazoles are prevalent motifs in pharmaceuticals, acting as inhibitors for enzymes like phosphodiesterase and thromboxane synthase.[17][18]

  - Styryl Ethers: Coupling with phenols and alcohols produces vinyl ethers. These are versatile intermediates in organic synthesis, participating in reactions like Claisen rearrangements and serving as building blocks for complex natural products.[19][20][21][22]

  - Styryl Thioethers: Coupling with thiols provides access to vinyl thioethers, which are important in materials science and can be found in some biologically active molecules.[23][24][25]

Section 3: Detailed Experimental Protocols

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The following protocols are designed as robust starting points. Optimization may be necessary for specific nucleophiles to achieve maximum yield.

Protocol 1: C-N Coupling — Synthesis of 1-((E)-3-Chlorostyryl)-1H-imidazole

This protocol details the N-vinylation of imidazole, a common heterocyclic core in drug development.

Materials:

- **(E)-(3-Chlorostyryl)boronic acid**
- Imidazole
- Copper(II) acetate ($Cu(OAc)_2$)
- Triethylamine (Et_3N) or another suitable base like pyridine.
- Dichloromethane (DCM) or Methanol (MeOH)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes/Ethyl Acetate)

Procedure:

- To an oven-dried round-bottom flask equipped with a magnetic stir bar, add **(E)-(3-Chlorostyryl)boronic acid** (1.0 equiv), imidazole (1.2 equiv), and $Cu(OAc)_2$ (1.5 equiv).
- Evacuate and backfill the flask with air (this reaction is typically run open to the atmosphere).
- Add the solvent (DCM, approx. 0.1 M concentration relative to the boronic acid).
- Add the base, triethylamine (2.0 equiv), to the stirring suspension.

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- Stir the reaction mixture vigorously at room temperature. The mixture will typically turn from a light blue to a deep green or blue-green color.
- Monitor the reaction progress by thin-layer chromatography (TLC) or LC-MS. Reactions are often complete within 12-24 hours.
- Upon completion, dilute the reaction mixture with DCM and filter through a pad of Celite to remove insoluble copper salts.
- Wash the filtrate with saturated aqueous NH_4Cl solution, followed by brine.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purify the crude residue by flash column chromatography on silica gel to yield the pure N-styryl imidazole.

Protocol 2: C-O Coupling — Synthesis of 1-Chloro-3-((E)-2-phenoxyvinyl)benzene

This protocol describes the synthesis of a styryl ether, a valuable synthetic intermediate.

Materials:

- **(E)-(3-Chlorostyryl)boronic acid**
- Phenol
- Copper(II) acetate ($Cu(OAc)_2$)
- Pyridine
- Dichloromethane (DCM)
- Molecular sieves (4 Å), optional but recommended
- Standard workup and purification reagents

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Procedure:

- To a flask containing a stir bar, add **(E)-(3-Chlorostyryl)boronic acid** (1.5 equiv), phenol (1.0 equiv), $Cu(OAc)_2$ (1.5 equiv), and activated 4 Å molecular sieves (optional, to minimize protodeboronation).
- Add DCM as the solvent (approx. 0.2 M).
- Add pyridine (2.0-3.0 equiv) as both a base and a ligand.
- Stir the reaction mixture at room temperature, open to the air.
- Monitor the reaction by TLC or GC-MS. These reactions may require 24-48 hours for completion.
- Once the starting phenol is consumed, filter the reaction mixture through Celite, washing the pad with DCM.
- Transfer the filtrate to a separatory funnel and wash sequentially with 1 M HCl (to remove pyridine), water, and brine.
- Dry the organic phase over anhydrous Na_2SO_4, filter, and concentrate.
- Purify the crude product via flash column chromatography to isolate the desired styryl ether.

Protocol 3: C-S Coupling — Synthesis of (E)-(2-(3-Chlorostyryl)thio)benzene

This protocol outlines the synthesis of a styryl thioether.

Materials:

- **(E)-(3-Chlorostyryl)boronic acid**
- Thiophenol
- Copper(I) iodide (CuI)

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- Potassium carbonate (K_2CO_3) or another inorganic base.
- N,N-Dimethylformamide (DMF) or Methanol (MeOH)
- Standard workup and purification reagents

Procedure:

- In a reaction vessel, combine **(E)-(3-Chlorostyryl)boronic acid** (1.2 equiv), thiophenol (1.0 equiv), CuI (0.1 equiv, for a catalytic system), and K_2CO_3 (2.0 equiv).
- Add DMF or MeOH as the solvent.
- Stir the mixture at room temperature or with gentle heating (e.g., 50-60 °C) under an air atmosphere. Catalytic C-S couplings can sometimes benefit from slightly elevated temperatures.[24]
- Monitor the reaction's progress by TLC or LC-MS.
- After completion, cool the mixture to room temperature and dilute with ethyl acetate.
- Wash the organic mixture with water (3x) to remove DMF and the inorganic base, followed by a brine wash.
- Dry the organic layer, concentrate, and purify by column chromatography to obtain the target styryl thioether.

Section 4: Parameter Optimization and Troubleshooting

The success of a Chan-Lam coupling is highly dependent on the interplay of several factors.[26] Seemingly minor adjustments can significantly impact reaction outcomes.[1]

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Parameter	Typical Choices	Rationale & Expert Insights
Copper Source	$Cu(OAc)_2$, CuI, CuCl, $Cu(OTf)_2$	$Cu(OAc)_2$ is the most common, inexpensive, and generally effective choice for stoichiometric reactions.[1] Cu(I) salts are often used in catalytic systems, sometimes with a co-oxidant.
Base	Organic: Pyridine, Et_3N. Inorganic: K_2CO_3, Cs_2CO_3, KOH.	The base deprotonates the nucleophile.[27] Pyridine can also act as a ligand, accelerating the reaction. For sensitive substrates, a weaker inorganic base like K_2CO_3 may be preferred to minimize side reactions.
Solvent	DCM, MeOH, CH_3CN, DMF, Toluene	DCM is a good general-purpose solvent. Methanol can be effective, particularly for C-N and C-S couplings.[25][28] Solvent choice can impact copper solubility and reaction rates.
Temperature	Room Temperature to 80 °C	Most Chan-Lam couplings proceed well at room temperature.[9] For less reactive nucleophiles (e.g., electron-deficient amines or sterically hindered substrates), moderate heating may be required.
Atmosphere	Air (Open Flask)	Atmospheric oxygen is typically sufficient to act as the terminal oxidant, regenerating

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	the active Cu(II) catalyst.[6] In some catalytic systems, an oxygen balloon may improve efficiency.

Troubleshooting Common Issues:

- Low or No Conversion:
  - Cause: Insufficiently active nucleophile or catalyst inhibition.
  - Solution: Try a stronger base (e.g., switch from K_2CO_3 to Et_3N or pyridine). Consider gentle heating. Ensure the copper salt is of good quality. For some substrates, a ligand like 2,2'-bipyridine can improve catalytic turnover.[29]
- Protodeboronation:
  - Cause: The boronic acid reacts with trace water to replace the $-B(OH)_2$ group with a proton.
  - Solution: Use anhydrous solvents and consider adding activated molecular sieves to the reaction mixture.[30]
- Homocoupling of Boronic Acid:
  - Cause: A common side reaction that forms a diene (Vinyl-Vinyl).
  - Solution: This is often condition-dependent. Adjusting the base or solvent can sometimes minimize this pathway. Running the reaction at a lower concentration may also help.

Section 5: General Experimental Workflow

A systematic approach is critical for reproducible results. The following workflow illustrates the key stages of the process from planning to final analysis.

Caption: A standard workflow for Chan-Lam coupling experiments.

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